

An In-depth Technical Guide to 5-Methyl-3-heptanone

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Compound of Interest

Compound Name: 5-Methyl-3-heptanone

Cat. No.: B146453

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This guide provides a comprehensive overview of **5-Methyl-3-heptanone**, a ketone with applications ranging from a solvent to a crucial signaling molecule in chemical ecology. Tailored for researchers, scientists, and drug development professionals, this document details its chemical and physical properties, experimental protocols for its synthesis and analysis, and its biological significance.

Compound Identification and Structural Formula

5-Methyl-3-heptanone, also known as ethyl amyl ketone, is an aliphatic ketone. Its structure consists of a heptane backbone with a carbonyl group at the third carbon and a methyl group at the fifth carbon.

- IUPAC Name: 5-methylheptan-3-one[1][2]
- Molecular Formula: C₈H₁₆O[1][2][3][4]
- CAS Number: 541-85-5[1][2][3][4]

The structural formula is as follows: CH₃CH₂COCH₂CH(CH₃)CH₂CH₃[4]

Physicochemical and Spectroscopic Data

The properties of **5-Methyl-3-heptanone** are summarized below. This data is critical for its application in synthesis, as a solvent, and for analytical characterization.

Table 1: General and Physicochemical Properties

Property	Value	Source
Molecular Weight	128.21 g/mol	[1] [3] [4] [5]
Appearance	Colorless liquid	
Odor	Mild, fruity, pungent	[1] [3]
Melting Point	-57 °C (-70 °F)	[1]
Boiling Point	157-162 °C at 1013 hPa	
Density	0.82 g/cm³ at 20 °C	
Solubility in Water	3 g/L	
Vapor Pressure	2.7 hPa at 25 °C	
Flash Point	43-44 °C (111.2 °F) - closed cup	[6]
Refractive Index	n _{20/D} 1.414	

Table 2: Spectroscopic and Analytical Identifiers

Identifier Type	Identifier	Source
SMILES String	CCC(C)CC(=O)CC	[5]
InChI	1S/C8H16O/c1-4-7(3)6-8(9)5-2/h7H,4-6H2,1-3H3	[7]
InChIKey	PSBKJPTZCVYXSD-UHFFFAOYSA-N	[7]
Kovats Retention Index	926 (Standard non-polar column, 110 °C)	[8]

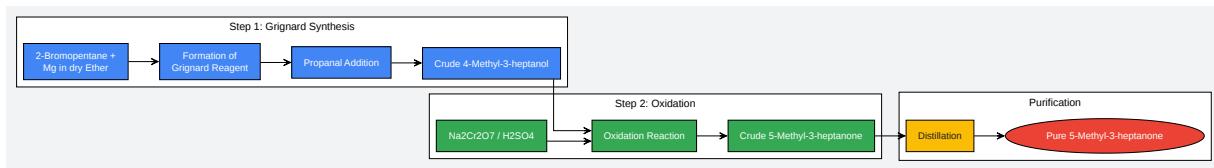
Experimental Protocols

Detailed methodologies for the synthesis, conversion, and analysis of **5-Methyl-3-heptanone** are presented below.

A two-step reaction sequence can be employed for the synthesis of **5-Methyl-3-heptanone**. The first step involves the Grignard synthesis of the precursor alcohol, 4-methyl-3-heptanol, followed by its oxidation.[9]

Protocol:

- **Grignard Reagent Formation:** Prepare the Grignard reagent by adding 2-bromopentane (0.016 mole) to dry magnesium shavings (0.30 mole) in 100 mL of dry ethyl ether. If the reaction does not initiate, a few drops of methyl iodide and a crystal of iodine can be used as initiators.[9]
- **Synthesis of 4-Methyl-3-heptanol:** Once the Grignard reagent is formed, slowly add a solution of propanal in dry ether to the reaction mixture. After the addition is complete, stir the mixture for an additional 15 minutes.[9]
- **Work-up and Isolation of Alcohol:** Hydrolyze the reaction mixture by carefully adding an aqueous solution of ammonium chloride. Separate the ether layer, wash it with 5% aqueous NaOH, and dry it over magnesium sulfate. Remove the ether by evaporation and distill the remaining oily residue at atmospheric pressure. Collect the fraction boiling between 150-165 °C to obtain 4-methyl-3-heptanol.[9]
- **Oxidation to 5-Methyl-3-heptanone:** Dissolve sodium dichromate dihydrate (0.15 mole) in water and add concentrated sulfuric acid. Cool the solution to room temperature. Slowly add 4-methyl-3-heptanol (0.107 mole) to the stirred dichromate solution. The color of the mixture should change to green.[9]
- **Isolation and Purification of Ketone:** After the reaction is complete, separate the organic layer and wash it with four 50-mL portions of 10% sodium hydroxide solution. Dry the organic layer with magnesium sulfate and remove the ether on a steam bath. The resulting crude product can be purified by distillation at atmospheric pressure (boiling point 156-157 °C) to yield pure **5-Methyl-3-heptanone**.[9]

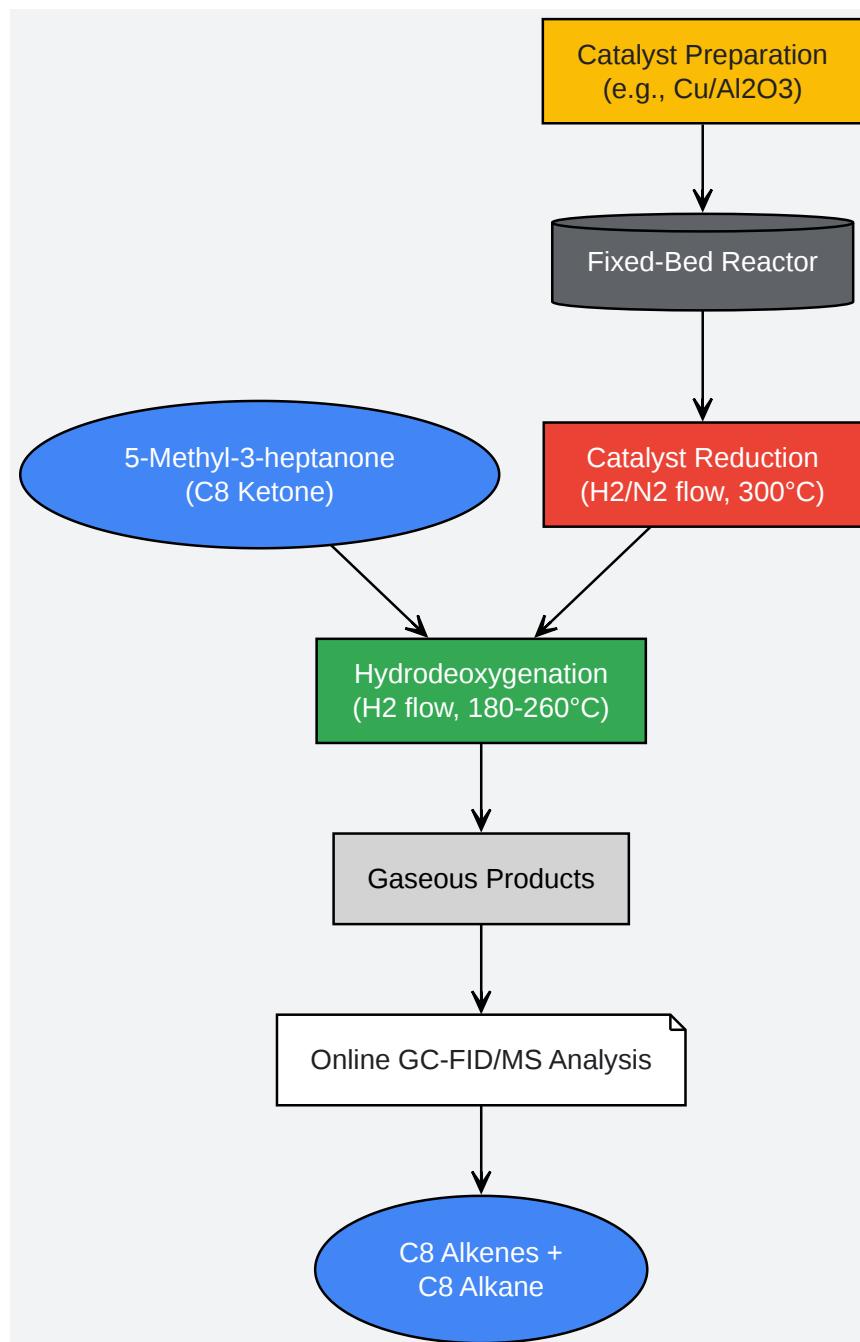
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Workflow for the synthesis of **5-Methyl-3-heptanone**.

5-Methyl-3-heptanone can be converted to a mixture of C₈ alkenes (5-methyl-3-heptene and 5-methyl-2-heptene) and a C₈ alkane (3-methyl heptane) via a one-step catalytic hydrodeoxygenation process.[10]

Protocol:

- Catalyst Preparation: Synthesize the bifunctional catalyst (e.g., 20 wt% Cu on Al₂O₃ or 1 wt% Pt on Al₂O₃) using the incipient wetness impregnation method.[10]
- Catalyst Reduction: Place 0.5 g of the catalyst in a fixed-bed stainless steel reactor. Reduce the catalyst in-situ at 300 °C for 1 hour with a flow of hydrogen and nitrogen.[10]
- Catalytic Reaction: After reduction, cool the reactor to the desired reaction temperature (e.g., 220 °C). Introduce **5-Methyl-3-heptanone** at a feed rate of 1 mL/h along with hydrogen and nitrogen into a preheater and then into the reactor. Maintain a constant H₂/ketone molar ratio (e.g., 25).[10]
- Product Analysis: Analyze the product composition using an on-line gas chromatograph (GC) equipped with a Flame Ionization Detector (FID). Use a column such as MXT-1 (100% dimethyl polysiloxane). The GC oven program can be set to 40 °C for 5 min, then ramped to 120 °C at 40 °C/min, and finally to 250 °C at 20 °C/min, holding for 10 min.[10] Product identification can be confirmed with GC-MS.[10]



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Experimental workflow for hydrodeoxygenation.

For quantitative analysis, **5-Methyl-3-heptanone** can be measured by Gas Chromatography with a Flame Ionization Detector (GC-FID).[\[11\]](#)

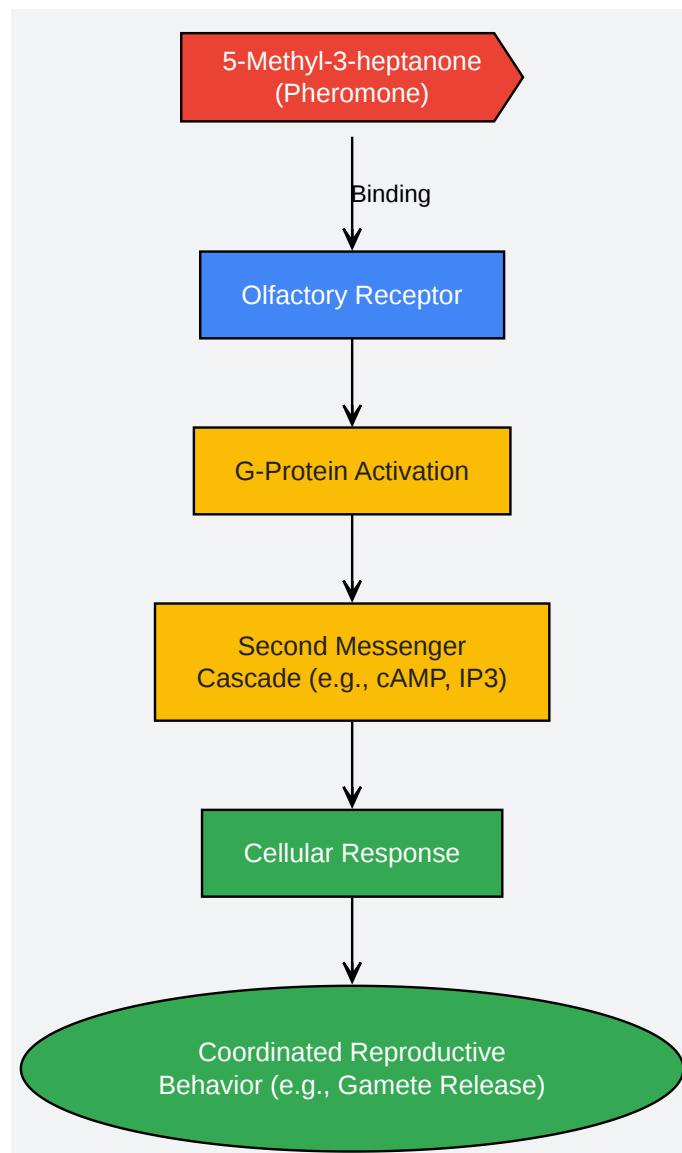
Protocol:

- Sample Collection: Collect the sample material using appropriate equipment, such as a sorbent tube for air samples.[11]
- Instrumentation: Utilize a GC system equipped with an FID.[11]
- Method: An in-house method is typically adopted by analytical laboratories. A common approach involves thermal or solvent desorption of the sample from the collection media, followed by injection into the GC.[11]
- Quantification: The limit of quantification can be as low as 2 μ g/media .[11] Purity is often reported as $\geq 94.0\%$ (GC).[4]

Biological Significance: Pheromonal Activity

5-Methyl-3-heptanone serves as a sex pheromone in certain marine invertebrates, such as the nereidid polychaete *Platynereis dumerilii*.[12] It plays a crucial role in coordinating reproductive behavior by attracting sexual partners and ensuring the synchronized release of gametes.[12]

Interestingly, the two optical isomers have distinct roles: the S(+)-isomer is produced by males and acts on females, while the R(-)-isomer is produced by females and acts on males.[12] The pheromone binds to olfactory receptors, initiating a signal transduction cascade that results in a behavioral response, such as swarming activity or gamete release.[12][13] This chemical signaling is vital for reproductive success in these species.



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Simplified pheromone signaling pathway.

Safety and Handling

5-Methyl-3-heptanone is a flammable liquid and vapor. It can cause serious eye irritation and may cause respiratory irritation.

- Hazard Classifications: Flammable Liquid 3, Eye Irritant 2, STOT SE 3.
- Precautionary Statements: Keep away from heat, sparks, and open flames. Use only in a well-ventilated area. Wear protective gloves and eye/face protection.

- Storage: Store in a well-ventilated place. Keep the container tightly closed at a temperature between 2-30°C.

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